

Application Notes and Protocols: Preparation of Furametpyr Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Furametpyr*

Cat. No.: *B1674270*

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This document provides a detailed protocol for the preparation, storage, and handling of **Furametpyr** stock solutions for laboratory use. **Furametpyr** is a fungicide used in agricultural applications and as an analyte in research settings.^{[1][2]} Adherence to proper laboratory procedures and safety precautions is essential when working with this compound.

Chemical and Physical Properties

A summary of **Furametpyr**'s key properties is essential for accurate stock solution preparation.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₀ ClN ₃ O ₂	[1][3]
Molecular Weight	333.81 g/mol	[1][3][4]
CAS Number	123572-88-3	[1][2][3][4]
Appearance	Colorless or light brownish crystalline solid	[1][5]
Water Solubility	225 mg/L (at 25°C)[1] / 255 mg/L (at 20°C, pH 7)[6][5]	
Organic Solvents	Soluble in most organic solvents.[1] Acetonitrile is a commonly used solvent.[7]	

Safety Precautions and Handling

Furametpyr is classified with several hazards, and appropriate safety measures must be followed.

- Hazard Profile: Harmful if swallowed[7], may cause mild skin irritation[8], and is very toxic to aquatic life[8].
- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses with side shields, and appropriate chemical-resistant gloves.
- Ventilation: Handle **Furametpyr** powder in a chemical fume hood or a well-ventilated area to prevent inhalation.[8][9]
- Handling: Avoid contact with eyes, skin, and clothing.[9] Do not eat, drink, or smoke in the handling area.[9] Wash hands thoroughly after handling.[9]
- Disposal: Dispose of waste according to local, state, and federal regulations. Due to its toxicity to aquatic life, do not release it into the environment.[8]

Experimental Protocol: Preparation of a 10 mM Furametpyr Stock Solution in Acetonitrile

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for serial dilutions.

Materials:

- **Furametpyr** powder (Purity: $\geq 98\%$)[3]
- Acetonitrile (HPLC grade or equivalent)
- Analytical balance (readable to 0.1 mg)
- Weighing paper or boat
- Spatula
- Volumetric flask (e.g., 10 mL, Class A)
- Pipettes
- Amber glass vial or polypropylene tube for storage
- Vortex mixer and/or sonicator

Calculations:

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

- Concentration: 10 mM = 0.01 mol/L
- Volume: 10 mL = 0.01 L
- Molecular Weight: 333.81 g/mol

$$\text{Mass (g)} = 0.01 \text{ mol/L} \times 0.01 \text{ L} \times 333.81 \text{ g/mol} = 0.0033381 \text{ g} = 3.34 \text{ mg}$$

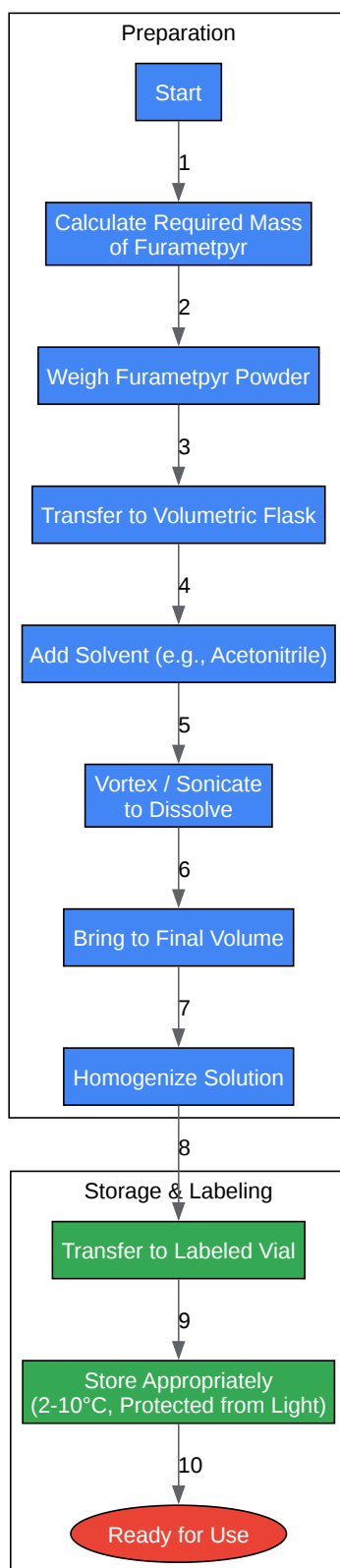
Note: Adjust the calculation based on the purity of the **Furametpyr** powder. For example, for 98% purity, the required mass would be: $3.34 \text{ mg} / 0.98 = 3.41 \text{ mg}$.

Procedure:

- Tare the Balance: Place a clean, dry weigh boat on the analytical balance and tare it.
- Weigh **Furametpyr**: Carefully weigh out the calculated amount (e.g., 3.34 mg) of **Furametpyr** powder onto the weigh boat.
- Transfer Powder: Quantitatively transfer the powder into a 10 mL volumetric flask. Tap the weigh boat gently to ensure all powder is transferred. A funnel may be used to prevent spillage.
- Initial Dissolution: Add approximately 7-8 mL of acetonitrile to the volumetric flask.
- Solubilize: Cap the flask and vortex or sonicate the solution until all the **Furametpyr** powder is completely dissolved. Visually inspect for any remaining solid particles.
- Final Volume: Once dissolved, add acetonitrile to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenize: Cap the flask securely and invert it 10-15 times to ensure the solution is homogeneous.
- Transfer and Store: Transfer the final stock solution into a clearly labeled amber glass vial or a suitable polypropylene tube. The label should include the compound name, concentration, solvent, preparation date, and your initials.
- Storage: Store the stock solution in a locked, well-ventilated area, protected from light.^[9] For long-term stability, it is recommended to store the solution at 2-10°C or frozen.^{[10][11]}

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **Furametpyr** stock solution.



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Caption: Workflow for **Furametpyr** Stock Solution Preparation.

Application Notes

- **Solvent Selection:** While acetonitrile is a suitable solvent, Dimethyl sulfoxide (DMSO) can also be used, particularly if higher stock concentrations are required. However, always verify the compatibility of the solvent with your specific experimental system (e.g., cell culture assays), as solvents like DMSO can have biological effects.
- **Preparing Working Solutions:** The 10 mM stock solution can be used to prepare lower concentration working solutions through serial dilution. Use the same solvent for dilutions to avoid precipitation of the compound.
- **Quality Control:** Before use, visually inspect the stock solution for any signs of precipitation or degradation (e.g., color change). If the solution has been stored at low temperatures, allow it to fully equilibrate to room temperature and vortex gently before making dilutions.

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